

# An In-depth Technical Guide to 4-Dodecylphenol

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## Compound of Interest

Compound Name: 2,3-Dichloro-3,3-difluoropropene

CAS No.: 2252-87-1

Cat. No.: B1433596

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Disclaimer: The initially provided CAS number, 2252-87-1, did not correspond to a specific chemical entity in available databases. This guide therefore focuses on a structurally related and well-documented compound, 4-Dodecylphenol, under the assumption of a potential typographical error in the original query. This document is intended for researchers, scientists, and drug development professionals.

## Introduction

4-Dodecylphenol is an organic compound belonging to the alkylphenol family. It is characterized by a phenol ring substituted with a twelve-carbon alkyl chain at the para-position. This structure imparts both hydrophilic (from the hydroxyl group) and lipophilic (from the long alkyl chain) properties, making it a versatile molecule in various industrial and research applications. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety considerations.

## Chemical and Physical Properties

The properties of 4-dodecylphenol can vary slightly depending on the isomeric form of the dodecyl group (linear or branched). The data presented here primarily pertains to the linear isomer, unless otherwise specified.

Table 1: Physical and Chemical Properties of 4-Dodecylphenol

Property	Value	Source(s)
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O	[1][2][3]
Molecular Weight	262.43 g/mol	[1][3][4]
Appearance	White to light yellow powder or crystal; can also be a viscous liquid	[1][4]
Odor	Phenolic	[1]
Boiling Point	310-335 °C	[4][5][6]
Melting Point	64.0 to 68.0 °C	
Density	0.94 g/mL at 25 °C	[4][5][6]
Refractive Index	n <sub>20/D</sub> 1.503	[4][5][6]
Flash Point	113 °C (closed cup)	
Vapor Pressure	0.0000023 mmHg	[1]
Solubility	Insoluble in water, soluble in organic solvents	[7]
XLogP3	7.5	[1]

## Chemical Structure

The chemical structure of 4-dodecylphenol consists of a benzene ring with a hydroxyl group and a dodecyl group attached at positions 1 and 4, respectively.

Caption: Chemical structure of 4-dodecylphenol.

## Synthesis Protocols

Several methods for the synthesis of 4-dodecylphenol have been reported. A common approach involves the Friedel-Crafts alkylation of phenol.

## Friedel-Crafts Alkylation using Dodecyl Chloride

This method involves the reaction of phenol with dodecyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ )[8].

Experimental Protocol:

- To 7.0 g of phenol, add 16.75 g of dodecyl chloride dropwise.
- Heat the resulting mixture at  $90^\circ\text{C}$  for 30 minutes.
- Carefully add 12.0 g of  $\text{AlCl}_3$  powder to the mixture.
- Increase the reaction temperature to  $100^\circ\text{C}$  and maintain for 4 hours.
- After cooling, pour the reaction mixture into dilute hydrochloric acid.
- Extract the product with two 50-mL portions of ethyl acetate.
- Wash the combined organic layers with an 80 ml of 3% aqueous sodium hydroxide solution to remove unreacted phenol.
- The ethyl acetate layer containing the product is then washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield 4-dodecylphenol.

## Alkylation using Olefins

A more modern and greener approach involves the alkylation of phenol with dodecene using a solid acid catalyst[9].

Experimental Protocol:

- Dehydrate the olefin raw material (dodecene) by passing it through a column containing a metal hydroxide loaded molecular sieve.
- In a reaction vessel, combine the dehydrated dodecene and phenol in a molar ratio of 1:3-5.
- Add a catalyst, such as a metal compound (e.g., Zr) loaded on a nano carrier.
- Heat the reaction mixture to  $60\text{-}120^\circ\text{C}$  to obtain the crude alkylation product.

- Purify the crude product by rectification to obtain pure p-dodecylphenol[9].

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 4-dodecylphenol.

Table 2: Key Spectroscopic Data for 4-Dodecylphenol

Spectroscopy	Key Peaks/Signals	Source(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	$\delta$ ~7.05 (d, 2H, Ar-H ortho to -OH), ~6.75 (d, 2H, Ar-H meta to -OH), ~4.8 (s, 1H, Ar-OH), ~2.50 (t, 2H, Ar-CH <sub>2</sub> -), ~1.55 (m, 2H, Ar-CH <sub>2</sub> -CH <sub>2</sub> -), ~1.26 (m, ~18H, -(CH <sub>2</sub> ) <sub>9</sub> -), ~0.88 (t, 3H, -CH <sub>3</sub> )	[10]
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz)	$\delta$ ~153.6 (C-OH), ~130.3 (C-alkyl), ~129.3 (Ar-CH meta to -OH), ~115.0 (Ar-CH ortho to -OH), ~35.0 (Ar-CH <sub>2</sub> -), ~31.9, ~29.6, ~29.3, ~22.7, ~14.1 (alkyl chain carbons)	[10]
FTIR (KBr)	Broad peak ~3300 cm <sup>-1</sup> (O-H stretch), ~2920 and ~2850 cm <sup>-1</sup> (C-H stretch of alkyl chain), ~1600 and ~1500 cm <sup>-1</sup> (C=C stretch of aromatic ring), ~830 cm <sup>-1</sup> (para-disubstituted benzene)	[1]
Mass Spectrometry (GC-MS)	Molecular ion (M <sup>+</sup> ) at m/z 262, prominent fragment ion at m/z 107 (hydroxytropylium ion)	[1][11]

## Applications

The amphiphilic nature of 4-dodecylphenol makes it a valuable intermediate in the chemical industry.

- **Surfactants and Emulsifiers:** It is a key precursor in the synthesis of non-ionic surfactants, which are widely used in detergents, industrial cleaners, and agrochemicals[7][12].
- **Polymer Additives:** It is used in the production of phenolic resins, epoxy resins, and other polymers, acting as a modifier to enhance properties like flexibility and impact resistance[2].
- **Lubricant and Fuel Additives:** Dodecylphenol derivatives are utilized as additives in lubricating oils and fuels to improve performance and stability[2].
- **Intermediate for Other Chemicals:** It serves as a starting material for the synthesis of various other organic compounds[2].

## Safety and Toxicology

4-Dodecylphenol requires careful handling due to its potential health and environmental effects.

Hazard Identification:

- **Skin and Eye Damage:** It is classified as causing severe skin burns and eye damage[1][13].
- **Reproductive Toxicity:** There is evidence to suggest it may damage fertility or the unborn child[13].
- **Aquatic Toxicity:** 4-Dodecylphenol is very toxic to aquatic life with long-lasting effects[14].

Handling and Storage:

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection, and face protection when handling this chemical[14].
- **Ventilation:** Handle in a well-ventilated area[14].
- **Storage:** Store in a locked, well-ventilated place, away from incompatible materials[14].

- Spill Response: In case of a spill, avoid release to the environment and collect the spillage[14].

#### Toxicological Profile:

- Acute Oral Toxicity: The median lethal dose (LD50) in rats has been determined to be 2100 mg/kg body weight[15].
- Endocrine Disruption: As an alkylphenol, there are concerns about its potential as an endocrine-disrupting chemical[1].

## Conclusion

4-Dodecylphenol is a commercially significant chemical with a range of applications stemming from its unique molecular structure. Its synthesis is well-established, and its properties are well-characterized. However, its hazardous nature necessitates strict adherence to safety protocols during its handling, use, and disposal to mitigate risks to human health and the environment. Further research into greener synthesis routes and less hazardous alternatives continues to be an area of active interest.

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